analytical methods for 1-(2-Chlorophenyl)cyclopentanecarboxylic acid characterization

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Compound of Interest

Compound Name:	*1-(2-Chlorophenyl)cyclopentanecarboxylic acid*
CAS No.:	*143328-20-5*
Cat. No.:	*B2956196*

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An Application Guide: Comprehensive Characterization of **1-(2-Chlorophenyl)cyclopentanecarboxylic Acid**: A Multi-Technique Approach

Introduction

1-(2-Chlorophenyl)cyclopentanecarboxylic acid (CCPA) is a substituted cyclic carboxylic acid. Its structural motifs, featuring a halogenated aromatic ring and a carboxylic acid functional group, make it a valuable building block in medicinal chemistry and materials science. As with any specialty chemical used in high-stakes applications like drug development, rigorous analytical characterization is not merely a procedural step but a foundational requirement for ensuring identity, purity, safety, and performance.

This guide provides a comprehensive framework for the analytical characterization of CCPA. It is designed for researchers, quality control analysts, and drug development professionals who require robust, reliable, and well-documented methods. We move beyond simple procedural

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lists to explain the causality behind methodological choices, grounding each protocol in fundamental analytical principles to create a self-validating system of characterization.

Physicochemical Profile

A foundational step in any analytical endeavor is to understand the basic physicochemical properties of the analyte. These properties inform instrument parameter selection and sample preparation strategies.

Property	Value	Source
CAS Number	143328-20-5	[1][2]
Molecular Formula	$C_{12}H_{13}ClO_2$	[1][2]
Molecular Weight	224.68 g/mol	[1][2]
Canonical SMILES	C1=CC=C(C(=C1)C2(CCCC2)C(=O)O)Cl	[1]
Appearance	Crystalline Powder or Crystals	[3]

Integrated Analytical Workflow

No single analytical technique can provide a complete picture of a compound's identity and purity. A multi-technique, orthogonal approach is essential for comprehensive characterization. The following workflow illustrates a logical progression from structural confirmation to quantitative purity assessment.

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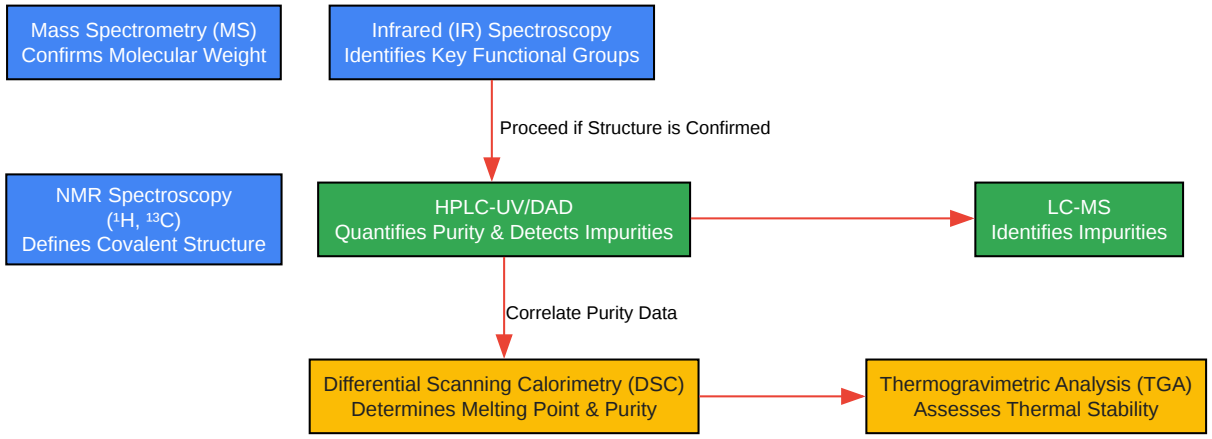

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Caption: Integrated workflow for the comprehensive characterization of CCPA.

Spectroscopic Methods for Structural Elucidation

Spectroscopic techniques are indispensable for confirming the molecular structure of CCPA.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the most definitive information about the carbon-hydrogen framework of the molecule.

- Expertise & Rationale: ^{1}H NMR confirms the number and connectivity of protons, while ^{13}C NMR provides insight into the carbon backbone. The chemical shifts are highly sensitive to the electronic environment, allowing for precise structural assignment. For instance, the deshielding effect of the carboxylic acid and the chlorinated aromatic ring will cause adjacent protons and carbons to appear at higher chemical shifts (downfield).[4]

Table 1: Predicted ^{1}H NMR Spectral Data for CCPA in $CDCl_3$

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~11-12	**Broad Singlet**	**1H**	**-COOH**	**Highly deshielded acidic proton; signal disappears upon D_2O exchange.[4]**
~7.2-7.5	Multiplet	4H	Ar-H	Protons on the chlorinated benzene ring.
~2.5-2.8	Multiplet	2H	Cyclopentane -CH_2-	Protons on the carbon adjacent to the quaternary carbon.

| ~1.6-2.0 | Multiplet | 6H | Cyclopentane -CH_2- | Remaining protons of the cyclopentane ring. |

Table 2: Predicted ^{13}C NMR Spectral Data for CCPA in $CDCl_3$

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Chemical Shift (δ, ppm)	Assignment	Rationale
~180-185	**-COOH**	**Carbonyl carbon of the carboxylic acid, typically downfield.[5]**
~130-145	Ar-C (quaternary)	Aromatic carbons attached to the cyclopentyl group and chlorine.
~125-130	Ar-CH	Aromatic carbons bearing a proton.
~50-60	C (quaternary)	The sp^3 quaternary carbon of the cyclopentane ring.
~35-40	Cyclopentane -CH_2-	Cyclopentane carbons.

| ~25-30 | Cyclopentane -CH_2- | Cyclopentane carbons. |

Mass Spectrometry (MS)

MS is used to confirm the molecular weight and can provide structural information through fragmentation patterns.

- Expertise & Rationale: Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like carboxylic acids, minimizing fragmentation and clearly showing the molecular ion.[6] The presence of a chlorine atom will result in a characteristic isotopic pattern for the molecular ion peak (M) and its corresponding M+2 peak in an approximate 3:1 ratio, providing definitive evidence for the presence of a single chlorine atom.

Expected Results (ESI Negative Mode):

- $[M-H]^-$ Ion: A strong signal at m/z ≈ 223.05, corresponding to the deprotonated molecule.
- Isotopic Pattern: An accompanying signal at m/z ≈ 225.05 (the A+2 peak) with an intensity of approximately one-third of the $[M-H]^-$ peak, confirming the presence of ^{37}Cl.

Infrared (IR) Spectroscopy

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IR spectroscopy is a rapid and effective method for identifying the key functional groups present in the molecule.

- Expertise & Rationale: The carboxylic acid functional group has two highly characteristic absorptions: a very broad O-H stretch and a sharp C=O (carbonyl) stretch.[5] These signals are often unmistakable and serve as a primary confirmation of the functional group's presence.

Table 3: Characteristic IR Absorption Bands for CCPA

Wavenumber (cm^{-1})	Vibration Type	Appearance	Rationale
2500-3300	**O-H stretch (Carboxylic Acid)**	**Very Broad**	**Characteristic of hydrogen-bonded dimers in the solid state.[5]**
~2950	C-H stretch (Aliphatic)	Medium-Sharp	C-H bonds of the cyclopentane ring.[7]
~1700	C=O stretch (Carboxylic Acid)	Strong, Sharp	Carbonyl group, frequency lowered by hydrogen bonding.[5]
~1450-1600	C=C stretch (Aromatic)	Medium-Weak	Benzene ring vibrations.

| ~750 | C-Cl stretch | Medium-Strong | Indicates the presence of the chlorine substituent. |

Chromatographic Methods for Purity Assessment

Chromatography is the gold standard for separating the main compound from any impurities, allowing for accurate purity determination.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is the preferred method for analyzing non-volatile, polar compounds like CCPA.

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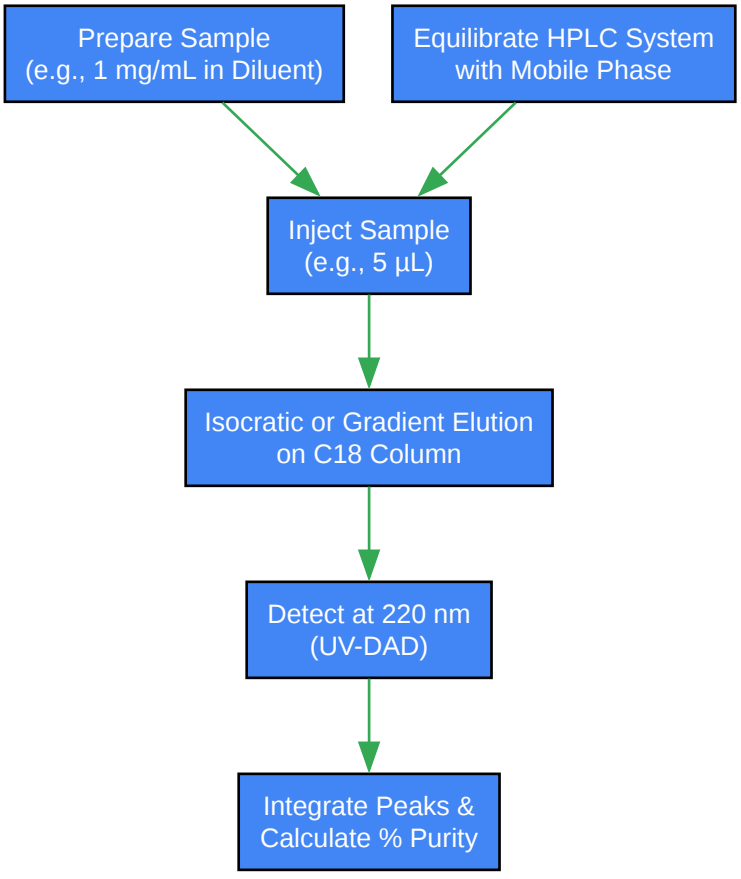
- Expertise & Rationale: A C18 column is chosen for its hydrophobic stationary phase, which effectively retains the nonpolar regions of the CCPA molecule (the phenyl and cyclopentyl groups). A mobile phase of acetonitrile and water provides the necessary polarity gradient to elute the compound.[8] Adding a small amount of acid (like phosphoric or formic acid) to the mobile phase is crucial; it suppresses the ionization of the carboxylic acid group, resulting in a single, sharp, well-defined chromatographic peak.[8] A Diode Array Detector (DAD) is used to monitor the elution, providing both quantitative data and UV spectral information to aid in peak identification.



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Caption: A typical workflow for HPLC purity analysis.

Protocol 1: HPLC Purity Determination of CCPA

- Instrumentation: HPLC system with a UV-Diode Array Detector (DAD).
- Column: C18, 250 mm x 4.6 mm, 5 µm particle size.

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- Mobile Phase:
  - A: 0.1% Phosphoric Acid in Water
  - B: Acetonitrile
- Elution Program: Isocratic, 60:40 (A:B).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 220 nm.
- Injection Volume: 5 µL.
- Sample Preparation: Accurately weigh and dissolve the CCPA sample in a 50:50 mixture of Acetonitrile and Water to a final concentration of 0.5 mg/mL.
- System Suitability: Before analysis, perform five replicate injections of the standard solution. The relative standard deviation (RSD) for the peak area should be ≤ 2.0%.
- Analysis: Inject the sample solution and record the chromatogram. Calculate the area percent purity by dividing the area of the main peak by the total area of all peaks.

Thermal Analysis

Thermal analysis provides information on the material's melting behavior and thermal stability.

Differential Scanning Calorimetry (DSC)

- Expertise & Rationale: DSC measures the heat flow into or out of a sample as a function of temperature. For a crystalline solid, it provides a precise melting point, which is a key indicator of purity.[9] A sharp endothermic peak corresponds to the melting transition. The presence of impurities typically broadens this peak and lowers the melting point.

Protocol 2: DSC Analysis

- Instrumentation: A calibrated Differential Scanning Calorimeter.

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- Sample Pan: Aluminum pan, non-hermetic.
- Sample Weight: 2-5 mg.
- Temperature Program: Heat from 25 °C to 200 °C at a rate of 10 °C/min.
- Purge Gas: Nitrogen at 50 mL/min.
- Analysis: Determine the onset temperature and the peak maximum of the melting endotherm. For the related 1-(4-chlorophenyl) isomer, the melting point is reported as 160-164°C, providing an expected range.[3]

Thermogravimetric Analysis (TGA)

- Expertise & Rationale: TGA measures the change in mass of a sample as a function of temperature. It is used to determine the thermal stability and decomposition profile of the material.[9] For CCPA, a stable baseline followed by a sharp drop in mass indicates the onset of thermal decomposition.

Protocol 3: TGA Analysis

- Instrumentation: A calibrated Thermogravimetric Analyzer.
- Sample Pan: Platinum or ceramic pan.
- Sample Weight: 5-10 mg.
- Temperature Program: Heat from 25 °C to 600 °C at a rate of 10 °C/min.
- Purge Gas: Nitrogen at 50 mL/min.
- Analysis: Determine the onset temperature of decomposition (typically defined as the temperature at which 5% mass loss occurs).

References

- SIELC Technologies. 1-(4-Chlorophenyl)cyclopentanecarboxylic acid. [Link]

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- ResearchGate. Development of analytical method for simultaneous detection of...two precursors of ketamine, in wastewater by LC-MS/MS. [Link]
- Chemistry LibreTexts. Spectroscopy of Carboxylic Acids and Nitriles. [Link]
- Chemistry LibreTexts. Spectroscopy of Carboxylic Acids. [Link]
- PMC - NIH. Thermal Analysis of Some Antidiabetic Pharmaceutical Compounds. [Link]
- Doc Brown's Chemistry. Infrared spectrum of cyclopentane. [Link]

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Sources

- 1. chemscene.com [chemscene.com]
- 2. 143328-20-5 | 1-(2-Chlorophenyl)cyclopentane-1-carboxylic acid - Moldb [moldb.com]
- 3. 1-(4-Chlorophenyl)-1-cyclopentanecarboxylic acid, 98%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. researchgate.net [researchgate.net]
- 7. infrared spectrum of cyclopentane prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of cyclopentane image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 8. 1-(4-Chlorophenyl)cyclopentanecarboxylic acid | SIELC Technologies [sielc.com]
- 9. Thermal Analysis of Some Antidiabetic Pharmaceutical Compounds - PMC [pmc.ncbi.nlm.nih.gov]
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